

Cryolite: A Comprehensive Technical Analysis of its Composition and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cryolite

Cat. No.: B1665278

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth examination of the mineral **cryolite**, focusing on its fundamental chemical composition and intricate crystal structure. **Cryolite**, a sodium hexafluoroaluminate (Na_3AlF_6), is a critical component in various industrial processes, most notably in the electrolytic production of aluminum.[1][2] While its large-scale natural deposits have been depleted, synthetic **cryolite** remains indispensable.[1][3] This document serves as a detailed reference for professionals requiring a thorough understanding of this unique halide mineral.

Chemical Composition

Cryolite is an inorganic compound with the chemical formula Na_3AlF_6 . [1][3][4][5][6] It is a salt of sodium and the hexafluoroaluminate anion ($[\text{AlF}_6]^{3-}$). [3][7] The elemental composition of pure **cryolite** is summarized in the table below.

Element	Symbol	Atomic Weight (g/mol)	Molar Mass Contribution (g/mol)	Percentage by Weight
Sodium	Na	22.99	68.97	32.85%
Aluminum	Al	26.98	26.98	12.85%
Fluorine	F	19.00	114.00	54.30%
Total	Na ₃ AlF ₆	209.95	100.00%	

Table 1: Elemental Composition of **Cryolite** (Na₃AlF₆). Data sourced from Mindat and the Mineralogy Database.[4][8]

Common impurities found in natural **cryolite** samples can include iron (Fe) and calcium (Ca). [8]

Crystallographic and Physical Properties

Cryolite crystallizes in the monoclinic crystal system at room temperature.[1][3][8] This is referred to as the α -phase.[7] At temperatures above approximately 823 K (550 °C), it undergoes a phase transition to a face-centered cubic β -phase.[7] The detailed crystallographic and physical properties are presented below.

Property	Value
Crystal System	Monoclinic[1][3][8]
Space Group	P2 ₁ /n[1][4][7][8]
Lattice Parameters	a = 7.7564(3) Å, b = 5.5959(2) Å, c = 5.4024(2) Å, β = 90.18°[1][8]
Mohs Hardness	2.5 - 3[1][3]
Specific Gravity	2.95 - 3.0 g/cm ³ [1][3]
Refractive Index	n _α = 1.3385–1.339, n _β = 1.3389–1.339, n _γ = 1.3396–1.34[1]
Luster	Vitreous to greasy, can be pearly[1][8]
Color	Colorless, white, brownish, reddish, and rarely black[1][8]
Streak	White[8]
Cleavage	None observed, but exhibits parting on {001} and {110}[1][8]

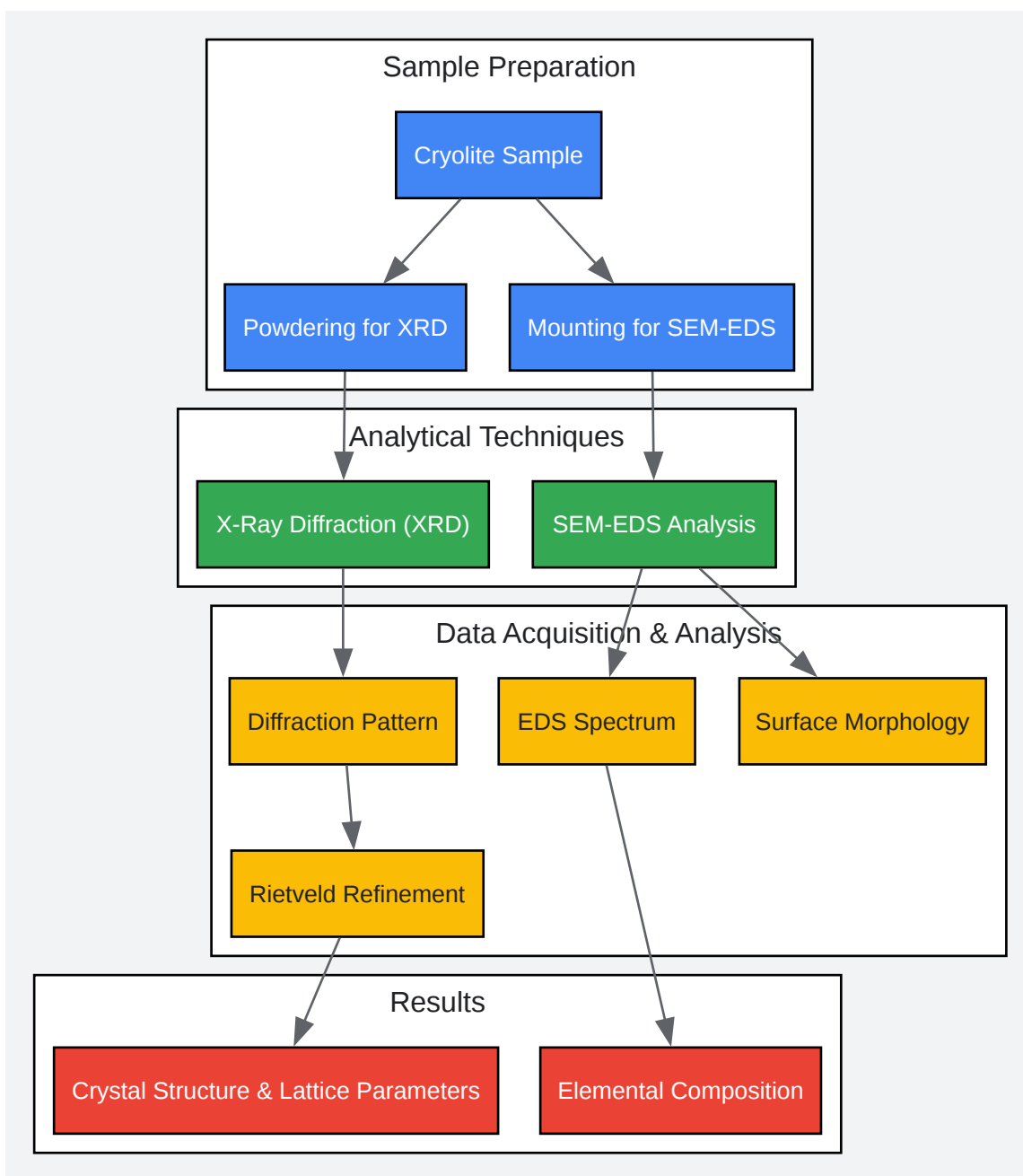
Table 2: Crystallographic and Physical Properties of **Cryolite**.

Crystal Structure

The crystal structure of **cryolite** is a double perovskite.[7] It consists of [AlF₆]³⁻ octahedra, with aluminum at the center and fluorine atoms at the vertices. These octahedra are linked at the corners. The sodium ions occupy two distinct crystallographic sites within the structure. One set of sodium ions (Na1) is six-fold coordinated by fluorine atoms, while the other set (Na2) is eight-fold coordinated.[7] This arrangement is crucial for its physical and chemical properties.

Structural Visualization

The following diagram illustrates the fundamental structural unit of **cryolite**, showcasing the coordination of the aluminum and sodium ions by fluorine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cryolite - Wikipedia [en.wikipedia.org]
- 2. Cryolite - CAMEO [cameo.mfa.org]
- 3. Cryolite - Properties, Structure, Uses, Types and Extraction [vedantu.com]
- 4. Cryolite Mineral Data [webmineral.com]
- 5. Cryolite | $\text{AlF}_6.3\text{Na}$ | CID 16693908 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. CAS 15096-52-3: Cryolite | CymitQuimica [cymitquimica.com]
- 7. The structure and vibrational spectroscopy of cryolite, Na_3AlF_6 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mindat.org [mindat.org]
- To cite this document: BenchChem. [Cryolite: A Comprehensive Technical Analysis of its Composition and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665278#cryolite-mineral-composition-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com